

Technical Whitepaper: 2-Methyl-4-nonanol

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Compound of Interest

Compound Name: 2-Methyl-4-nonanol

Cat. No.: B1620210

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Abstract

This document provides a comprehensive technical overview of **2-Methyl-4-nonanol**, a secondary alcohol with applications in various chemical syntheses. This guide details its molecular characteristics, physicochemical properties, and outlines a general synthetic methodology. All quantitative data is presented in structured tables for clarity and comparative analysis. Spectroscopic information is also provided to aid in compound identification and characterization.

Molecular and Physicochemical Properties

2-Methyl-4-nonanol is a branched-chain aliphatic alcohol. Its molecular structure and fundamental properties are summarized below.

Molecular Information

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₂₂ O	[1] [2]
IUPAC Name	2-Methyl-4-nonanol	[1] [2]
CAS Registry Number	26533-31-3	[1]

Molecular Weight

The molecular weight of **2-Methyl-4-nonanol** has been calculated based on the atomic weights of its constituent elements.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	10	12.011	120.11
Hydrogen	H	22	1.008	22.176
Oxygen	O	1	15.999	15.999
Total			158.285	

Reported molecular weights from various sources are consistent with this calculated value.^[1]

Physicochemical Data

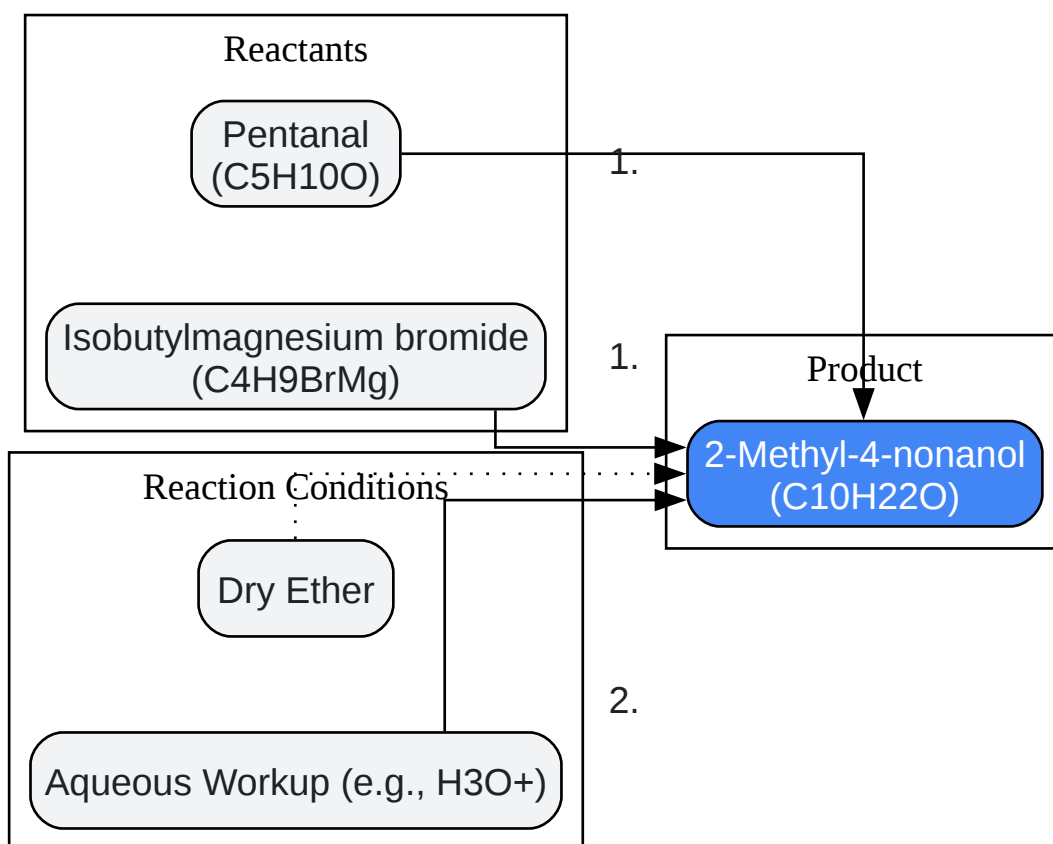
A summary of the known physical and chemical properties of **2-Methyl-4-nonanol** and its isomers is provided below. It is important to note that some data may be for isomeric compounds and should be used as a reference.

Property	Value	Notes
Boiling Point	201.3 °C at 760 mmHg	For 2-Methyl-2-nonanol
Melting Point	-1.53°C (estimate)	For 2-Methyl-2-nonanol
Density	0.828 g/cm ³	For 2-Methyl-2-nonanol
Refractive Index	1.434	For 2-Methyl-2-nonanol
Vapor Pressure	0.0764 mmHg at 25°C	For 2-Methyl-2-nonanol

Synthesis of 2-Methyl-4-nonanol

A common and effective method for the synthesis of **2-Methyl-4-nonanol** is the Grignard reaction. This involves the reaction of a Grignard reagent with an appropriate aldehyde.

General Reaction Scheme



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Caption: General Grignard reaction scheme for the synthesis of **2-Methyl-4-nonanol**.

Experimental Protocol (General Procedure)

The following is a generalized protocol for the synthesis of **2-Methyl-4-nonanol** via a Grignard reaction. This protocol is based on established methods for the synthesis of analogous secondary alcohols.

Materials:

- Pentanal
- Isobutylmagnesium bromide (in diethyl ether)
- Anhydrous diethyl ether

- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** A three-necked round-bottom flask equipped with a dropping funnel, a condenser, and a nitrogen inlet is assembled and flame-dried. The flask is allowed to cool to room temperature under a stream of dry nitrogen.
- **Addition of Aldehyde:** A solution of pentanal in anhydrous diethyl ether is charged into the flask.
- **Grignard Reagent Addition:** The flask is cooled in an ice bath. Isobutylmagnesium bromide solution is added dropwise from the dropping funnel to the stirred solution of pentanal over a period of 30-60 minutes, maintaining the temperature below 10°C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 1-2 hours.
- **Quenching:** The reaction is carefully quenched by the slow addition of a saturated aqueous ammonium chloride solution while cooling the flask in an ice bath.
- **Extraction:** The resulting mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with diethyl ether (2 x 50 mL).
- **Washing and Drying:** The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by vacuum distillation to yield **2-Methyl-4-nonanol**.

Safety Precautions: Grignard reagents are highly reactive and moisture-sensitive. All manipulations should be carried out under an inert atmosphere using anhydrous solvents and glassware. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn.

Spectroscopic Analysis

Spectroscopic data is crucial for the structural confirmation of **2-Methyl-4-nonanol**.

Infrared (IR) Spectroscopy

The infrared spectrum of **2-Methyl-4-nonanol** is characterized by a broad absorption band in the region of 3200-3600 cm^{-1} , which is indicative of the O-H stretching vibration of the hydroxyl group. Strong C-H stretching vibrations are observed around 2850-3000 cm^{-1} . The NIST WebBook provides a reference spectrum for **2-Methyl-4-nonanol**.^[3]

Mass Spectrometry

The mass spectrum of **2-Methyl-4-nonanol** can be used to determine its molecular weight and fragmentation pattern. The NIST WebBook contains mass spectral data for this compound.^[1]

Biological Activity and Signaling Pathways

Currently, there is no scientific literature available to suggest that **2-Methyl-4-nonanol** has any specific biological activity or is involved in any known signaling pathways. Its primary relevance is as a synthetic intermediate in organic chemistry.

Safety Information

2-Methyl-4-nonanol should be handled with care in a laboratory setting. While specific toxicity data is limited, it is a combustible liquid and may cause skin and eye irritation. Standard safe laboratory practices should be followed, including the use of a fume hood and appropriate PPE.

Conclusion

This technical guide has provided a detailed overview of the molecular and physicochemical properties of **2-Methyl-4-nonanol**. A general synthetic protocol via the Grignard reaction has been outlined, and key spectroscopic features for its identification have been presented. The information compiled herein serves as a valuable resource for researchers and professionals in the fields of chemistry and drug development.

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